

Initial Exploratory Studies with ZXH-4-130 TFA: A Technical Overview

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Compound of Interest

Compound Name: ZXH-4-130 TFA

Cat. No.: B10829386

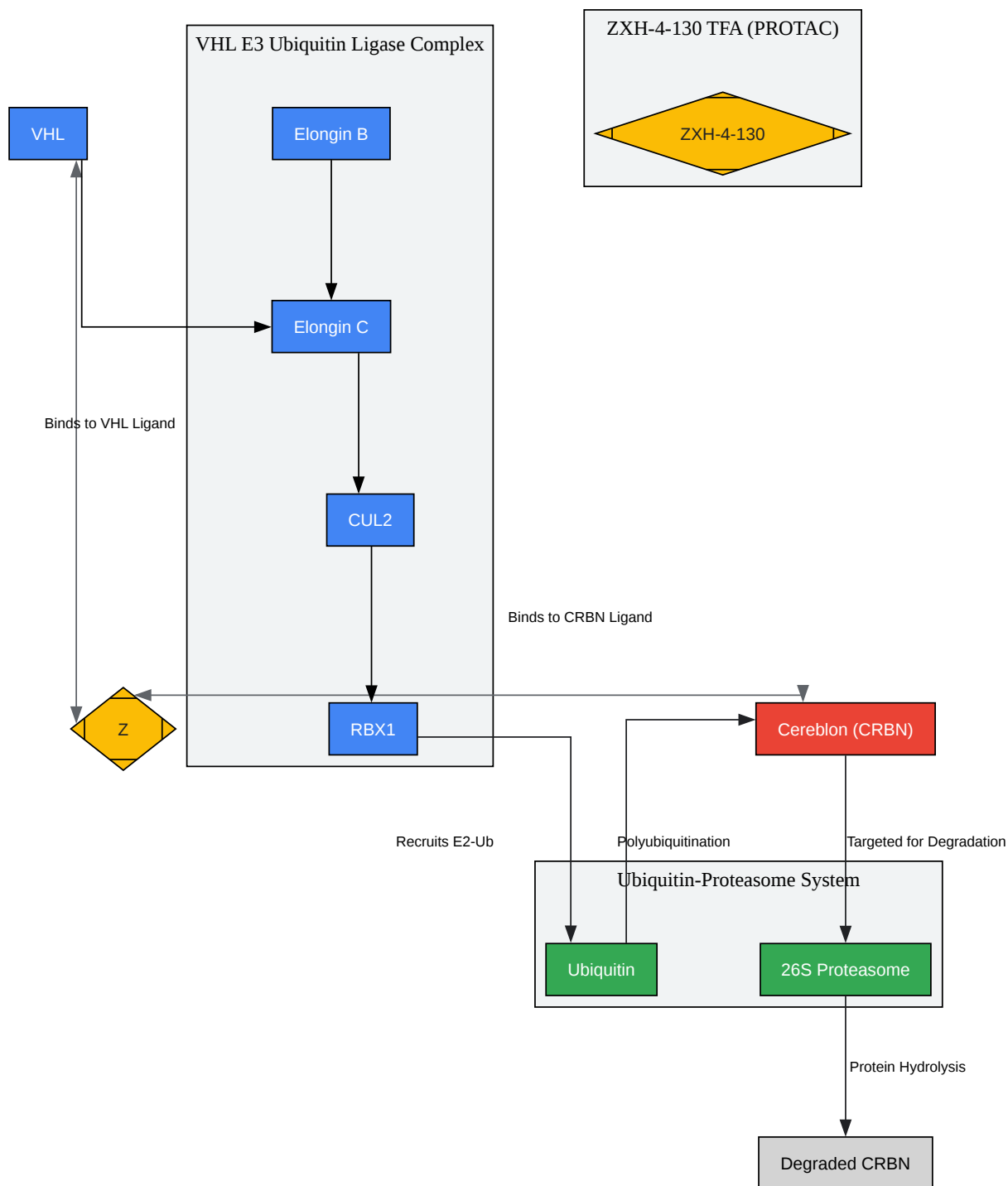
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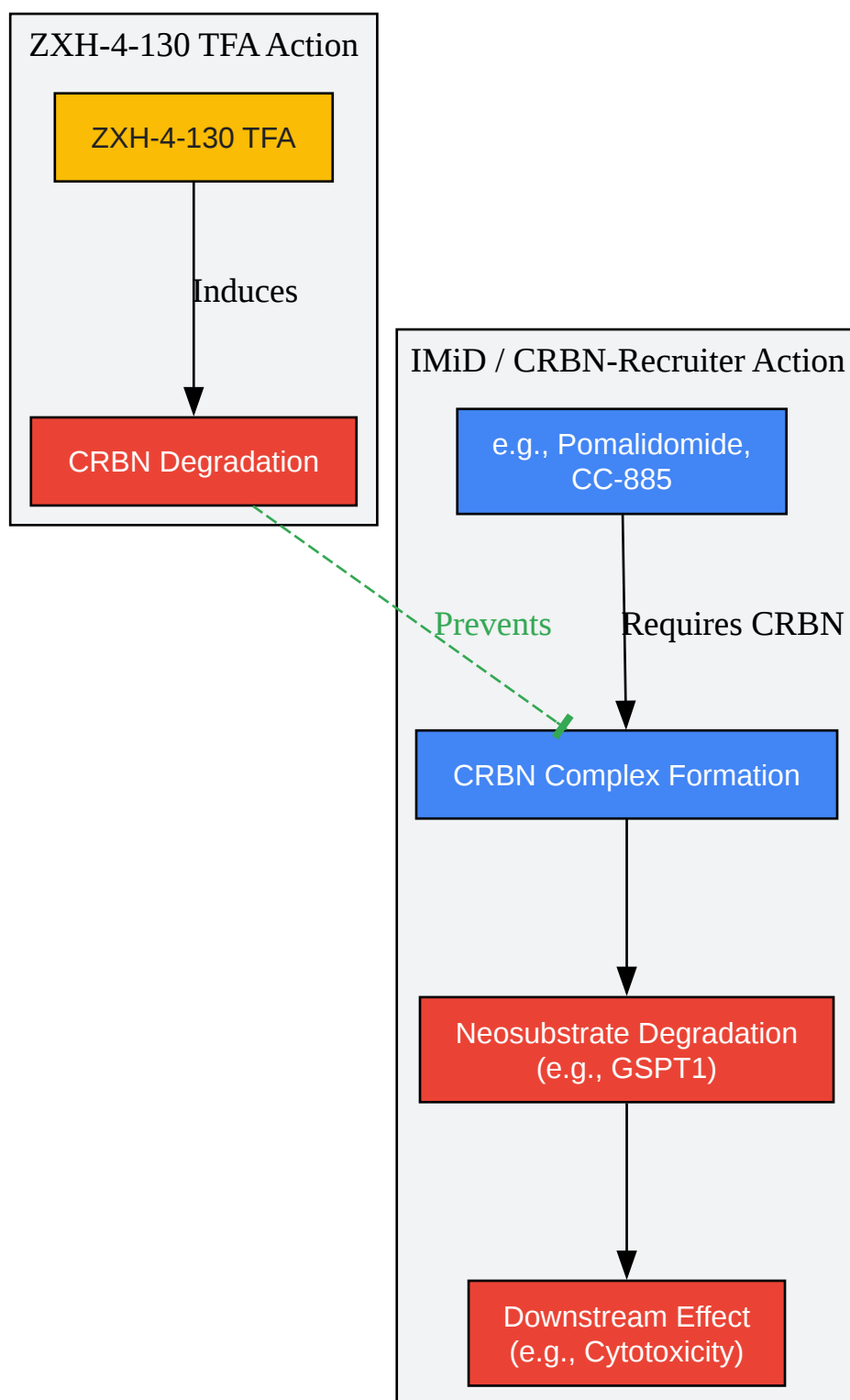
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the initial exploratory studies on **ZXH-4-130 TFA**, a potent and selective degrader of the Cereblon (CRBN) protein. **ZXH-4-130 TFA** is a hetero-PROTAC (Proteolysis Targeting Chimera) that links a ligand for CRBN with a ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase, thereby inducing the ubiquitination and subsequent proteasomal degradation of CRBN.[1][2][3] The trifluoroacetate (TFA) salt form of ZXH-4-130 is often used to enhance water solubility and stability.[3]

Core Mechanism of Action

ZXH-4-130 TFA functions by hijacking the cell's natural protein disposal system to selectively eliminate CRBN. As a hetero-PROTAC, it forms a ternary complex between CRBN and the VHL E3 ligase complex, leading to the polyubiquitination of CRBN and its degradation by the proteasome.





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References

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